

Personal protective equipment for handling 4-hydroxy-2H-thiochromen-2-one

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Compound of Interest

Compound Name: 4-hydroxy-2H-thiochromen-2-one

Cat. No.: B100525

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Essential Safety and Handling Guide for 4-hydroxy-2H-thiochromen-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-hydroxy-2H-thiochromen-2-one** (also known as 4-hydroxy-1-thiocoumarin). Adherence to these procedures is essential to ensure a safe laboratory environment and minimize exposure risks.

Immediate Safety and Hazard Information

Chemical Identifier: **4-hydroxy-2H-thiochromen-2-one** CAS Number: 16854-67-4 GHS

Hazard Classification:

- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.

Precautionary Statements:

- Wash skin thoroughly after handling.
- Wear protective gloves, eye protection, and face protection.

- IF ON SKIN: Wash with plenty of water.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If skin or eye irritation persists: Get medical advice/attention.
- Take off contaminated clothing and wash it before reuse.

Personal Protective Equipment (PPE)

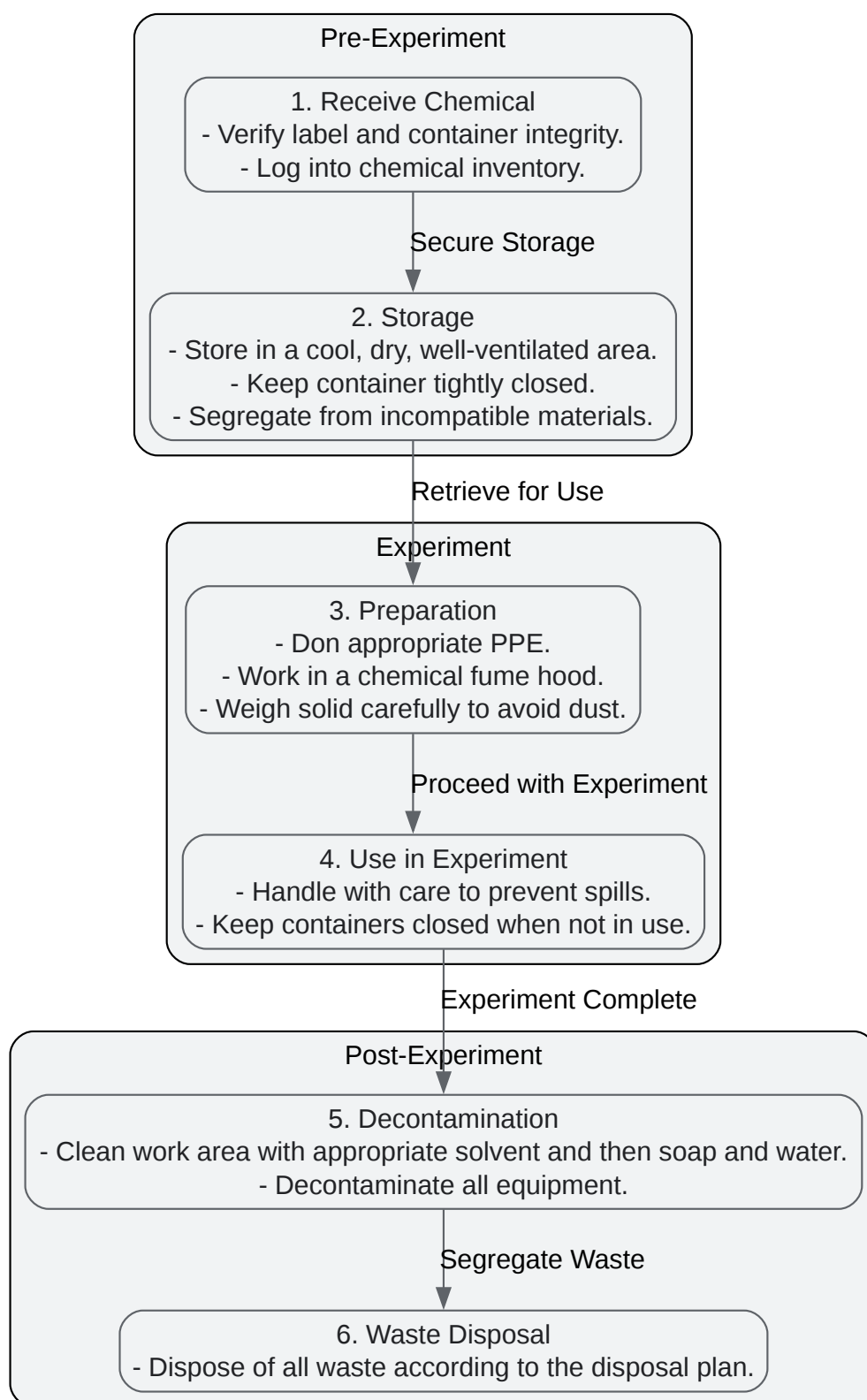
A multi-layered approach to PPE is crucial when handling **4-hydroxy-2H-thiochromen-2-one** to prevent skin and eye contact. The following table summarizes the recommended PPE for various operational scenarios.

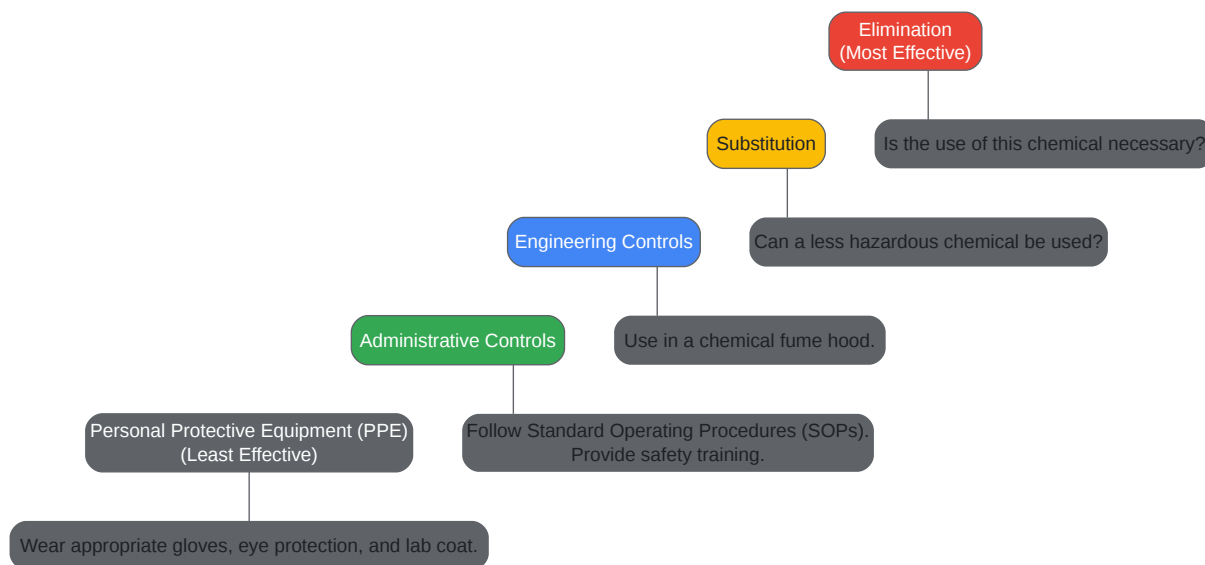
Scenario	Hand Protection	Eye and Face Protection	Body Protection	Respiratory Protection
Handling Solid Compound	Double gloving with nitrile gloves is recommended.	Chemical safety goggles.	Standard laboratory coat.	Not generally required if handled in a well-ventilated area. A NIOSH-approved N95 respirator should be used if there is a risk of generating dust.
Preparing Solutions	Double gloving with nitrile gloves. For prolonged contact or when using organic solvents, consider gloves with higher chemical resistance such as neoprene or butyl rubber.	Chemical safety goggles and a face shield to protect against splashes.	Chemically resistant laboratory coat.	Work in a certified chemical fume hood.

Potential for Aerosol Generation or Spills	Double gloving with chemically resistant gloves (e.g., neoprene, butyl rubber).	Chemical safety goggles and a full-face shield.	Chemically resistant laboratory coat and apron.	Work in a certified chemical fume hood. A NIOSH-approved respirator with organic vapor cartridges may be necessary depending on the scale of the operation.
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Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **4-hydroxy-2H-thiochromen-2-one** is essential for minimizing risk. The following workflow outlines the key steps from acquisition to disposal.





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